

Technical Support Center: Enhancing Englerin A Bioactivity by Modifying the Glycolate Moiety

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Compound of Interest

Compound Name: Englerin-A

Cat. No.: B16139713

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This technical support center is designed for researchers, scientists, and drug development professionals investigating the modification of the glycolate moiety of Englerin A to enhance its bioactivity. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to support your research endeavors.

Frequently Asked Questions (FAQs)

Q1: Why is the glycolate moiety of Englerin A a primary target for modification?

A1: The glycolate ester at the C-9 position of Englerin A is critical for its potent and selective cytotoxic activity against renal cancer cells. Structure-activity relationship (SAR) studies have consistently shown that removal or significant alteration of this moiety, as seen in the inactive Englerin B, leads to a dramatic loss of bioactivity. This makes the glycolate position the most sensitive site for modifications aimed at fine-tuning the compound's therapeutic properties.^[1]

Q2: What is the primary mechanism of action for Englerin A and its active analogs?

A2: Englerin A and its bioactive derivatives primarily act as potent agonists of the Transient Receptor Potential Canonical (TRPC) channels, specifically TRPC4 and TRPC5.^{[2][3][4][5]} Activation of these non-selective cation channels leads to a significant influx of calcium (Ca²⁺)

and sodium (Na⁺) ions into cancer cells.[2] This ion overload disrupts cellular homeostasis, triggering a cascade of events that ultimately leads to necrotic cell death.[4] The expression level of TRPC4 in cancer cell lines is a key determinant of their sensitivity to Englerin A.[2]

Q3: What are the key considerations when designing new Englerin A analogs with modified glycolate moieties?

A3: Key considerations include:

- Ester functionality: Maintaining an ester linkage at C-9 appears crucial for activity.
- Stereochemistry: The stereochemistry at the glycolate attachment point can significantly influence potency.
- Hydrophobicity/Hydrophilicity: Modifications to the glycolate hydroxyl group can alter properties like cell permeability and target engagement.
- Steric bulk: While some larger ester modifications have shown retained activity, excessively bulky groups may hinder binding to the target protein.[1]
- Metabolic stability: The glycolate ester is susceptible to hydrolysis. Designing more stable isosteres, such as amides, could improve pharmacokinetic properties, although this may come at the cost of reduced intrinsic activity.[6]

Q4: Are there any known off-target effects of Englerin A that I should be aware of?

A4: While Englerin A shows remarkable selectivity for TRPC4/5, some weak inhibitory effects have been observed at higher concentrations against other TRP channels like TRPA1, TRPV3, TRPV4, and TRPM8.[3] Additionally, in vivo studies have indicated potential toxicity at therapeutic doses, which is a significant consideration for clinical development and has motivated the search for analogs with improved safety profiles.[1][3][6]

Troubleshooting Guides

Synthesis of Englerin A Analogs

Issue	Possible Cause(s)	Suggested Solution(s)
Low yield during esterification at C-9	- Incomplete reaction. - Steric hindrance from the chosen carboxylic acid. - Degradation of starting material or product.	- Monitor the reaction closely using Thin Layer Chromatography (TLC). - Consider using a more efficient coupling reagent, such as Yamaguchi esterification conditions (2,4,6-trichlorobenzoyl chloride, Et3N, DMAP). ^{[7][8]} - Ensure all reagents and solvents are anhydrous.
Difficulty in purification of the final product	- Presence of closely related byproducts. - Instability of the compound on silica gel.	- Utilize flash column chromatography with a carefully selected solvent system. - If the compound is unstable on silica, consider alternative purification methods like preparative HPLC or crystallization.
Synthesized analog shows no biological activity	- Incorrect chemical structure. - Degradation of the compound during storage or handling. - The specific modification abrogates binding to the target.	- Confirm the structure of the final compound using NMR and mass spectrometry. - Store the compound under inert gas at low temperatures, protected from light. - Re-evaluate the design of the analog based on established SAR data. The absence of the glycolate or a significant change in its electronic or steric properties can lead to a complete loss of activity. ^[1]

Cell Viability and Cytotoxicity Assays

Issue	Possible Cause(s)	Suggested Solution(s)
High variability between replicate wells	- Uneven cell seeding. - Edge effects in the microplate. - Inconsistent compound concentration.	- Ensure a single-cell suspension before seeding and use a calibrated multichannel pipette. - Avoid using the outer wells of the plate or fill them with sterile media to maintain humidity. - Prepare serial dilutions carefully and ensure thorough mixing.
Low signal-to-noise ratio	- Low cell number. - Insufficient incubation time with the viability reagent. - Assay reagent is not optimal for the cell line.	- Optimize the initial cell seeding density for your specific cell line. - Follow the manufacturer's protocol for the viability assay regarding incubation time. - Test different viability assays (e.g., MTT, MTS, CellTiter-Glo) to find the one that gives the best dynamic range for your cells.
Unexpectedly low potency of Englerin A (positive control)	- Degradation of the Englerin A stock solution. - Low expression of TRPC4/5 in the cell line being used. - Issues with the assay protocol.	- Prepare fresh dilutions of Englerin A from a properly stored, concentrated stock. - Verify the expression of TRPC4 and/or TRPC5 in your cell line using qPCR or Western blot. - Review the entire assay protocol for any deviations from the established procedure.

Calcium Influx Assays

Issue	Possible Cause(s)	Suggested Solution(s)
High background fluorescence	- Incomplete removal of extracellular dye. - Autofluorescence of the compound or the cells. - Dye compartmentalization.	- Ensure thorough washing of the cells after dye loading. - Include a vehicle-only control to measure background fluorescence. - Optimize dye loading conditions (concentration, time, and temperature).
No or weak calcium signal upon Englerin A stimulation	- Low expression of TRPC4/5 channels. - Insufficient dye loading. - Photobleaching of the fluorescent dye.	- Use a cell line known to express high levels of TRPC4 or TRPC5, or use a transient transfection system. - Optimize the dye loading protocol. - Minimize exposure of the cells to excitation light before and during the experiment.
Inconsistent responses across experiments	- Variation in cell health and passage number. - Fluctuations in temperature during the assay. - Inconsistent timing of compound addition.	- Use cells within a consistent passage number range and ensure they are healthy and actively dividing. - Maintain a stable temperature throughout the experiment, as TRP channel activity can be temperature-sensitive. - Use an automated liquid handler for precise timing of compound addition.

Data Presentation

Table 1: In Vitro Cytotoxicity of Englerin A and Glycolate-Modified Analogs against Renal Cancer Cell Lines

Compound	Modification of Glycolate Moiety	A498 GI ₅₀ (nM)	UO-31 GI ₅₀ (nM)	RXF 393 GI ₅₀ (nM)	Pearson Correlation to Englerin A	Reference
Englerin A	Glycolate ester (unmodified)	8	25	1	1.00	[1]
2	Methyl sulfate ester	200	500	100	0.82	[1]
3	trans-Cinnamate ester	Inactive (>100,000)	Inactive (>100,000)	Inactive (>100,000)	N/A	[1]
4	(S)-Glycinate ester	1000	2000	1000	0.69	[1]
5	(R)-Glycinate ester	10000	>10000	>10000	0.61	[1]
6	Cinnamate ester at glycolate OH	20	100	10	0.82	[1]
7	Acetate ester at glycolate OH	20	100	10	0.83	[1]
8	Hexanoate ester at glycolate OH	20	100	10	0.83	[1]

9	Dimethyl acrylate ester at glycolate OH	20	100	10	0.83	[1]
10	Benzoate ester at glycolate OH	20	100	10	0.83	[1]
11	Methyl sulfate ester at glycolate OH	1000	2000	1000	0.37	[1]

GI₅₀: 50% growth inhibition concentration. Pearson correlation coefficient >0.6 is considered significant.

Table 2: Activity of Englerin A and Analogs on TRPC4 and TRPC5 Channels

Compound	EC ₅₀ for TRPC4 (nM)	EC ₅₀ for TRPC5 (nM)	Reference
Englerin A	11.2	7.6	[5]
Analog 7 (Acetate)	>10,000	480	[1]
Analog 9 (Dimethyl acrylate)	>10,000	1250	[1]

EC₅₀: 50% effective concentration for channel activation.

Experimental Protocols

General Protocol for Synthesis of C-9 Glycolate Ester Analogs of Englerin B

This protocol describes a general method for the esterification of Englerin B at the C-9 hydroxyl group to generate Englerin A analogs.

Materials:

- Englerin B
- Desired carboxylic acid
- 2,4,6-Trichlorobenzoyl chloride
- Triethylamine (Et_3N)
- 4-Dimethylaminopyridine (DMAP)
- Anhydrous toluene
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

Procedure (Yamaguchi Esterification):

- To a solution of the desired carboxylic acid (1.2 equivalents) in anhydrous toluene, add 2,4,6-trichlorobenzoyl chloride (1.2 equivalents) and triethylamine (1.5 equivalents) at room temperature under an inert atmosphere (e.g., argon or nitrogen).

- Stir the mixture for 1-2 hours at room temperature to form the mixed anhydride.
- In a separate flask, dissolve Englerin B (1.0 equivalent) and DMAP (0.1 equivalents) in anhydrous toluene.
- Add the solution of Englerin B to the mixed anhydride mixture.
- Stir the reaction at room temperature and monitor its progress by TLC.
- Upon completion, quench the reaction by adding saturated aqueous NaHCO_3 .
- Extract the aqueous layer three times with an organic solvent such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using an appropriate solvent gradient (e.g., hexanes/ethyl acetate) to yield the desired Englerin A analog.
- Characterize the final product by NMR and mass spectrometry to confirm its structure and purity.

Protocol for In Vitro Cytotoxicity Assay (NCI-60 Style)

This protocol outlines a method to assess the growth inhibitory effects of Englerin A analogs on cancer cell lines.

Materials:

- Human cancer cell lines (e.g., A498, UO-31)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% penicillin-streptomycin)
- Englerin A analogs dissolved in DMSO
- 96-well microtiter plates
- Trichloroacetic acid (TCA)

- Sulforhodamine B (SRB) solution (0.4% w/v in 1% acetic acid)
- 1% acetic acid
- 10 mM Tris base solution

Procedure:

- Seed cells into 96-well plates at a predetermined optimal density and incubate for 24 hours.
- After 24 hours, fix a "time zero" (Tz) plate with 50% TCA and incubate at 4°C for 1 hour.
- Prepare serial dilutions of the Englerin A analogs in complete cell culture medium. The final DMSO concentration should not exceed 0.5%.
- Add the media containing different concentrations of the analogs to the remaining plates. Include a vehicle control (DMSO) and a positive control (e.g., doxorubicin).
- Incubate the plates for 48 hours.
- After incubation, fix the plates with 50% TCA at 4°C for 1 hour.
- Wash the plates five times with tap water and allow them to air dry.
- Stain the cells by adding 100 µL of SRB solution to each well and incubate for 10-30 minutes at room temperature.
- Remove the SRB solution and wash the plates five times with 1% acetic acid to remove unbound dye. Allow the plates to air dry.
- Solubilize the bound dye by adding 200 µL of 10 mM Tris base solution to each well.
- Read the absorbance at 510 nm using a microplate reader.
- Calculate the percentage of cell growth and determine the GI₅₀ values.

Protocol for Calcium Influx Assay

This protocol describes a method to measure changes in intracellular calcium concentration in response to Englerin A analogs using a fluorescent calcium indicator.

Materials:

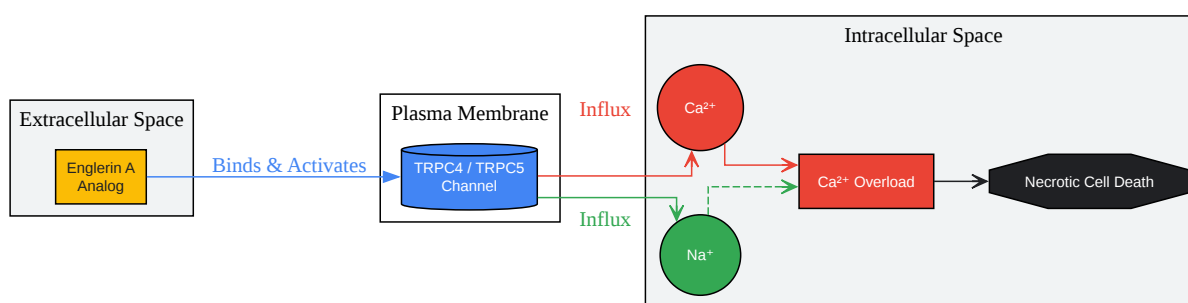
- HEK293 cells stably or transiently expressing TRPC4 or TRPC5
- Complete cell culture medium
- Fluorescent calcium indicator dye (e.g., Fluo-4 AM, Fura-2 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other suitable assay buffer
- Englerin A analogs dissolved in DMSO
- 96- or 384-well black, clear-bottom plates
- Fluorescence microplate reader with an injection system

Procedure:

- Seed the TRPC4/5-expressing HEK293 cells into the microplate and incubate overnight.
- Prepare the dye loading solution by dissolving the calcium indicator dye and Pluronic F-127 in assay buffer.
- Remove the culture medium from the cells and add the dye loading solution.
- Incubate the plate at 37°C for 30-60 minutes in the dark.
- Wash the cells twice with assay buffer to remove extracellular dye.
- Place the plate in the fluorescence microplate reader and allow it to equilibrate to the desired temperature.
- Measure the baseline fluorescence for a short period.

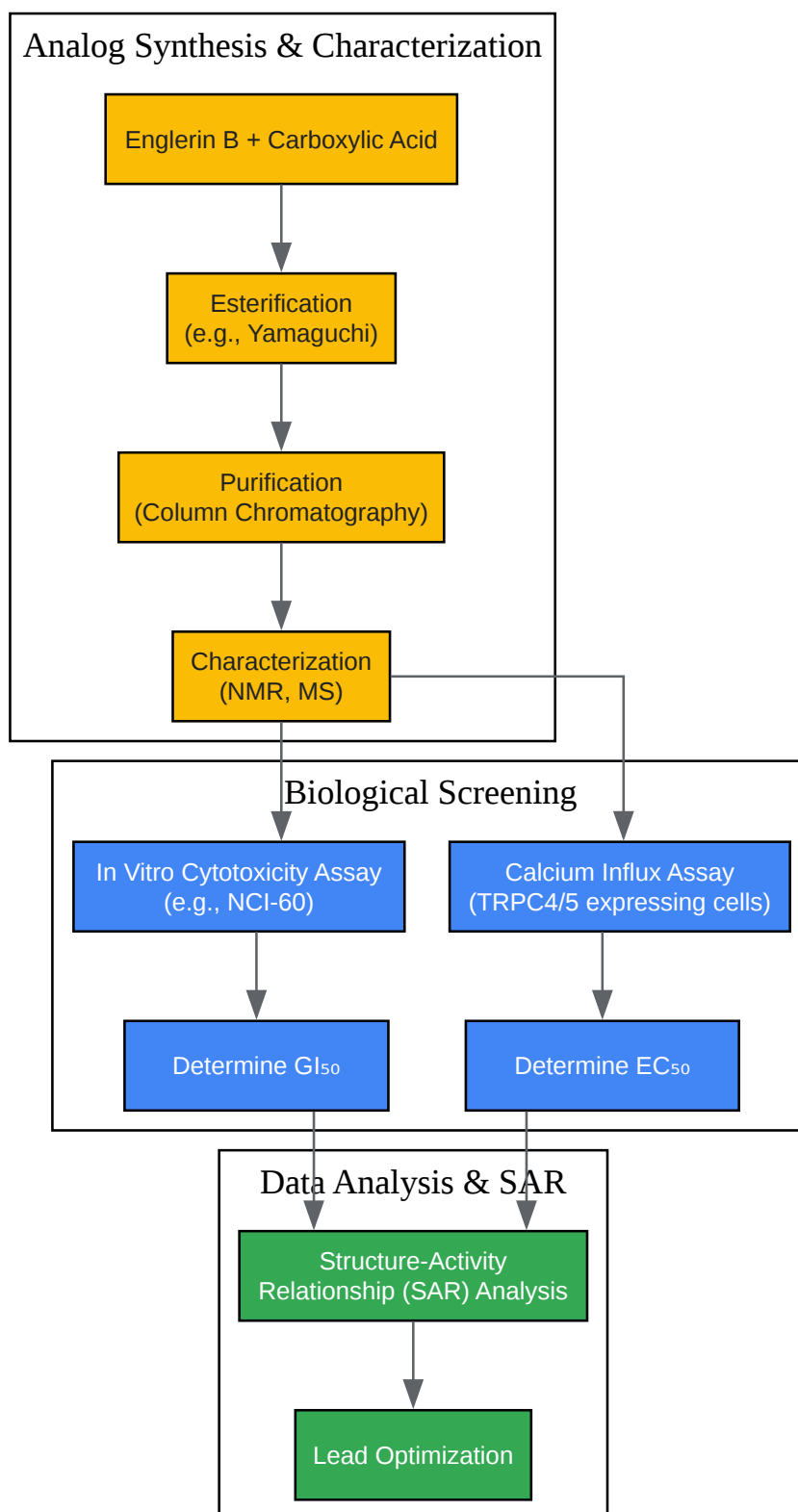
- Using the plate reader's injector, add the Englerin A analog at the desired concentration.
- Immediately begin recording the fluorescence intensity over time to measure the calcium influx.
- Analyze the data by calculating the change in fluorescence from the baseline and determine the EC₅₀ values.

Mandatory Visualizations



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Caption: Englerin A signaling pathway leading to cancer cell death.



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Caption: Workflow for synthesis and evaluation of Englerin A analogs.

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